

Introduction: The Strategic Value of a Bifunctional Piperidine Intermediate

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Compound of Interest

Compound Name:	<i>Tert-butyl 4-(2-hydroxyethylidene)piperidine-1-carboxylate</i>
CAS No.:	198892-80-7
Cat. No.:	B180318

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The piperidine ring is a privileged scaffold in medicinal chemistry, appearing in a vast array of FDA-approved drugs and clinical candidates. Its conformational flexibility and ability to engage in key hydrogen bonding interactions make it an ideal core for targeting a multitude of biological receptors. The strategic introduction of functional groups onto this core is a cornerstone of drug design.

Tert-butyl 4-(2-hydroxyethylidene)piperidine-1-carboxylate, hereafter referred to as Compound 1, is a particularly valuable synthetic intermediate. It combines three critical features:

- **A Boc-Protected Nitrogen:** The tert-butoxycarbonyl (Boc) group provides robust protection for the piperidine nitrogen, preventing unwanted side reactions while enhancing solubility in organic solvents. Its clean, acid-labile removal is a significant advantage in multi-step syntheses.

- An Exocyclic Alkene: The ethylidene moiety introduces a point of unsaturation that can be further functionalized through various reactions such as hydrogenation, oxidation, or addition reactions.
- A Primary Alcohol: The terminal hydroxyl group serves as a versatile handle for esterification, etherification, oxidation to an aldehyde or carboxylic acid, or conversion to a leaving group for nucleophilic substitution.

This guide will elucidate the properties and synthetic logic required to fully exploit the potential of this powerful building block.

Physicochemical and Structural Properties

A precise understanding of a molecule's fundamental properties is the starting point for all subsequent experimental design. The key identifiers and properties of Compound 1 are summarized below.

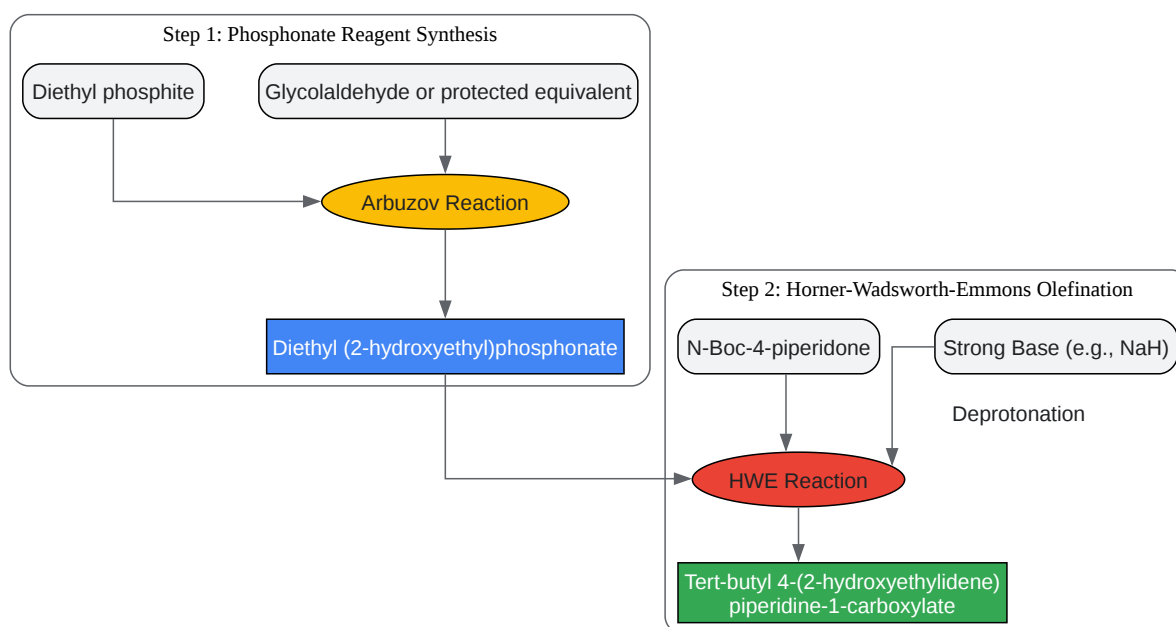
Property	Value	Source
Molecular Formula	C ₁₂ H ₂₁ NO ₃	[1]
Molecular Weight	227.30 g/mol	[1][2]
CAS Number	198892-80-7	[1]
IUPAC Name	tert-butyl 4-(2-hydroxyethylidene)piperidine-1-carboxylate	
Synonyms	2-(1-Boc-piperidin-4-ylidene)ethanol, 1-(tert-Butoxycarbonyl)-4-(2-hydroxyethylidene)piperidine	[1]
InChI Key	ZNAVZFXRZLNPFW-UHFFFAOYSA-N	[1]
Canonical SMILES	C1CN(CCC1=CCO)C(=O)OC(C)(C)C	

Synthesis and Mechanistic Considerations

The most reliable and common approach to synthesizing Compound 1 is through an olefination reaction, specifically the Horner-Wadsworth-Emmons (HWE) reaction, starting from the readily available N-Boc-4-piperidone.

Proposed Synthetic Workflow

The HWE reaction is often preferred over the classical Wittig reaction in this context due to the easier removal of the water-soluble phosphate byproduct and generally higher yields for stabilized ylides. The workflow involves the preparation of a phosphonate ester followed by the olefination step.



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Caption: Proposed Horner-Wadsworth-Emmons (HWE) synthetic workflow.

Experimental Protocol (Self-Validating)

This protocol is a representative procedure based on established HWE methodology.

Materials:

- Diethyl (2-hydroxyethyl)phosphonate (or a protected version)
- N-Boc-4-piperidone
- Sodium hydride (NaH), 60% dispersion in mineral oil
- Anhydrous Tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH₄Cl)
- Saturated aqueous sodium chloride (brine)
- Ethyl acetate (EtOAc)
- Anhydrous magnesium sulfate (MgSO₄)
- Silica gel for column chromatography

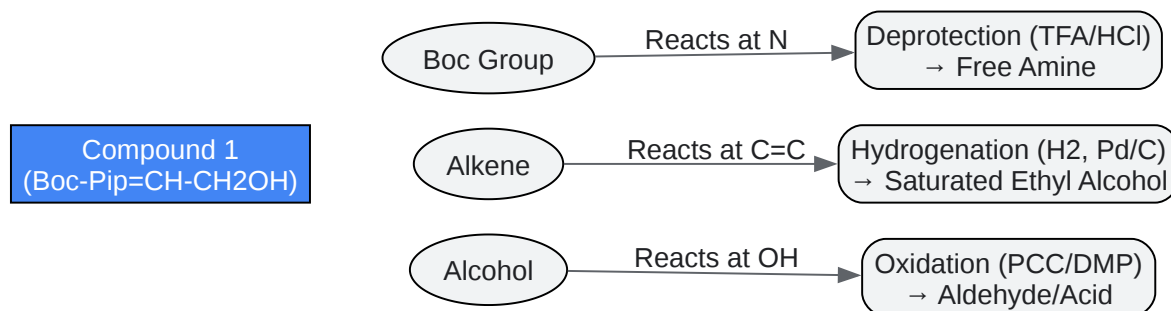
Procedure:

- **Reaction Setup:** To a flame-dried, three-neck round-bottom flask under an inert atmosphere (Argon or Nitrogen), add sodium hydride (1.1 equivalents). Wash the NaH with anhydrous hexane to remove mineral oil, then carefully decant the hexane.
- **Ylide Formation:** Add anhydrous THF to the flask and cool to 0 °C in an ice bath. Slowly add a solution of diethyl (2-hydroxyethyl)phosphonate (1.0 equivalent) in anhydrous THF dropwise. **Causality:** This step involves the deprotonation of the phosphonate by the strong base (NaH) to form the reactive carbanion (ylide). The evolution of hydrogen gas will be observed.

- **Stirring:** Allow the mixture to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional 30 minutes until gas evolution ceases.
- **Ketone Addition:** Re-cool the mixture to 0 °C and add a solution of N-Boc-4-piperidone (1.05 equivalents) in anhydrous THF dropwise.
- **Reaction Progression:** Allow the reaction to warm to room temperature and stir overnight. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Quenching:** Once the starting material is consumed, carefully quench the reaction by slowly adding saturated aqueous NH₄Cl at 0 °C. Trustworthiness: This step safely neutralizes the excess NaH and protonates the alkoxide intermediate.
- **Extraction:** Dilute the mixture with water and extract with ethyl acetate (3x). Combine the organic layers.
- **Washing:** Wash the combined organic layers with water and then with brine. Causality: The brine wash helps to remove residual water from the organic phase.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO₄, filter, and concentrate under reduced pressure to yield the crude product.
- **Purification:** Purify the crude residue by flash column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure Compound 1.

Applications in Drug Discovery

The trifunctional nature of Compound 1 makes it a highly sought-after building block. The piperidine core is a common motif in centrally active agents, and the versatile handles allow for rapid library synthesis and structure-activity relationship (SAR) studies.



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Caption: Reactive sites and potential derivatizations of Compound 1.

While direct precursors can vary, the strategic importance of such functionalized piperidines is underscored by their presence in complex pharmaceuticals. For example, related N-Boc-piperidine intermediates are crucial in the synthesis of targeted cancer therapies like Crizotinib and Vandetanib.[3][4] The availability of reliable building blocks like Compound 1 directly accelerates the discovery and development of new chemical entities.[5]

Spectroscopic Characterization for Validation

Validation of the synthesized product is critical. The following are the expected spectroscopic signatures for Compound 1.

- ¹H NMR (in CDCl₃):
 - δ ~5.4-5.6 ppm: A triplet corresponding to the vinylic proton (=CH-).
 - δ ~4.1-4.2 ppm: A doublet for the two protons of the hydroxyl-bearing methylene group (-CH₂OH).
 - δ ~3.4-3.6 ppm: Broad multiplet for the four piperidine protons adjacent to the nitrogen (-CH₂-N-CH₂-).

- δ ~2.2-2.4 ppm: Multiplets for the four piperidine protons adjacent to the double bond.
- δ 1.46 ppm: A sharp singlet for the nine protons of the tert-butyl group (-C(CH₃)₃).
- A broad singlet for the hydroxyl proton (-OH), which may be exchangeable with D₂O.
- ¹³C NMR (in CDCl₃):
 - δ ~155 ppm: Carbonyl carbon of the Boc group (-C=O).
 - δ ~140 ppm: Quaternary olefinic carbon of the piperidine ring.
 - δ ~120 ppm: Vinylic CH of the ethylidene group.
 - δ ~80 ppm: Quaternary carbon of the tert-butyl group (-C(CH₃)₃).
 - δ ~60 ppm: Methylene carbon bearing the hydroxyl group (-CH₂OH).
 - δ ~45 ppm: Piperidine carbons adjacent to the nitrogen.
 - δ ~30-35 ppm: Other piperidine ring carbons.
 - δ 28.4 ppm: Methyl carbons of the tert-butyl group.
- Mass Spectrometry (ESI+):
 - Expected [M+H]⁺: 228.15
 - Expected [M+Na]⁺: 250.13

Safety and Handling

While specific toxicity data for Compound 1 is not widely published, data from structurally similar compounds provides a basis for safe handling protocols. Related piperidine derivatives are classified with the following hazards:

- H315: Causes skin irritation.[\[6\]](#)[\[7\]](#)
- H319: Causes serious eye irritation.[\[6\]](#)[\[7\]](#)

- H335: May cause respiratory irritation.[\[6\]](#)[\[7\]](#)

Recommended Handling Procedures:

- Use in a well-ventilated fume hood.
- Wear standard Personal Protective Equipment (PPE), including a lab coat, safety glasses with side shields, and nitrile gloves.
- Avoid inhalation of dust or vapors and prevent contact with skin and eyes.
- Store in a tightly sealed container in a cool, dry place away from oxidizing agents.

Conclusion

Tert-butyl 4-(2-hydroxyethylidene)piperidine-1-carboxylate is a high-value, versatile intermediate whose strategic importance in drug discovery cannot be overstated. Its well-defined physicochemical properties, coupled with a robust and logical synthetic pathway via the Horner-Wadsworth-Emmons reaction, make it an accessible and powerful tool for medicinal chemists. The multiple functional handles—the protected amine, the alkene, and the primary alcohol—provide numerous avenues for diversification, enabling the rapid exploration of chemical space and the construction of complex, biologically active molecules. Proper understanding and application of the principles outlined in this guide will facilitate innovation and accelerate the development of next-generation therapeutics.

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